

3-Iodo-6-Methoxy-2-Methylpyridine: A Comprehensive Solubility Profile and Methodological Guide

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Compound of Interest

Compound Name: 3-iodo-6-methoxy-2-methylpyridine
CAS No.: 1092978-55-6
Cat. No.: B6228821

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Executive Summary

In modern drug discovery and agrochemical development, halogenated heterocycles serve as indispensable building blocks for complex molecular architectures. **3-Iodo-6-methoxy-2-methylpyridine** (CAS: 1092978-55-6) is a highly functionalized pyridine derivative frequently utilized in transition-metal-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling.

For researchers and formulation scientists, understanding the solubility profile of this compound is critical. Poor solubility can lead to assay artifacts, incomplete reactions, and inaccurate biological readouts. This whitepaper provides an in-depth, mechanistically grounded analysis of the solubility characteristics of **3-iodo-6-methoxy-2-methylpyridine**, alongside self-validating experimental protocols for thermodynamic solubility determination.

Physicochemical & Structural Profiling

To predict and manipulate the solubility of **3-iodo-6-methoxy-2-methylpyridine**, we must first deconstruct its structural features. The compound's physicochemical behavior is an emergent property of its three distinct substituents acting on the central pyridine core[1].

Quantitative Properties Overview

Data synthesized from foundational chemical databases[1][2].

Property	Value	Causality / Impact on Solubility
CAS Number	1092978-55-6	Unique identifier for structural verification.
Molecular Formula	C7H8INO	High halogen-to-carbon ratio dictates lipophilicity.
Molecular Weight	249.05 g/mol	Moderate size; within Lipinski's Rule of 5 parameters[3].
Physical State	Liquid / Low-melting solid	Lower crystal lattice energy generally favors organic solvation[2].
Predicted logP	~2.5 - 3.0	Drives partitioning into non-polar organic phases over aqueous media.

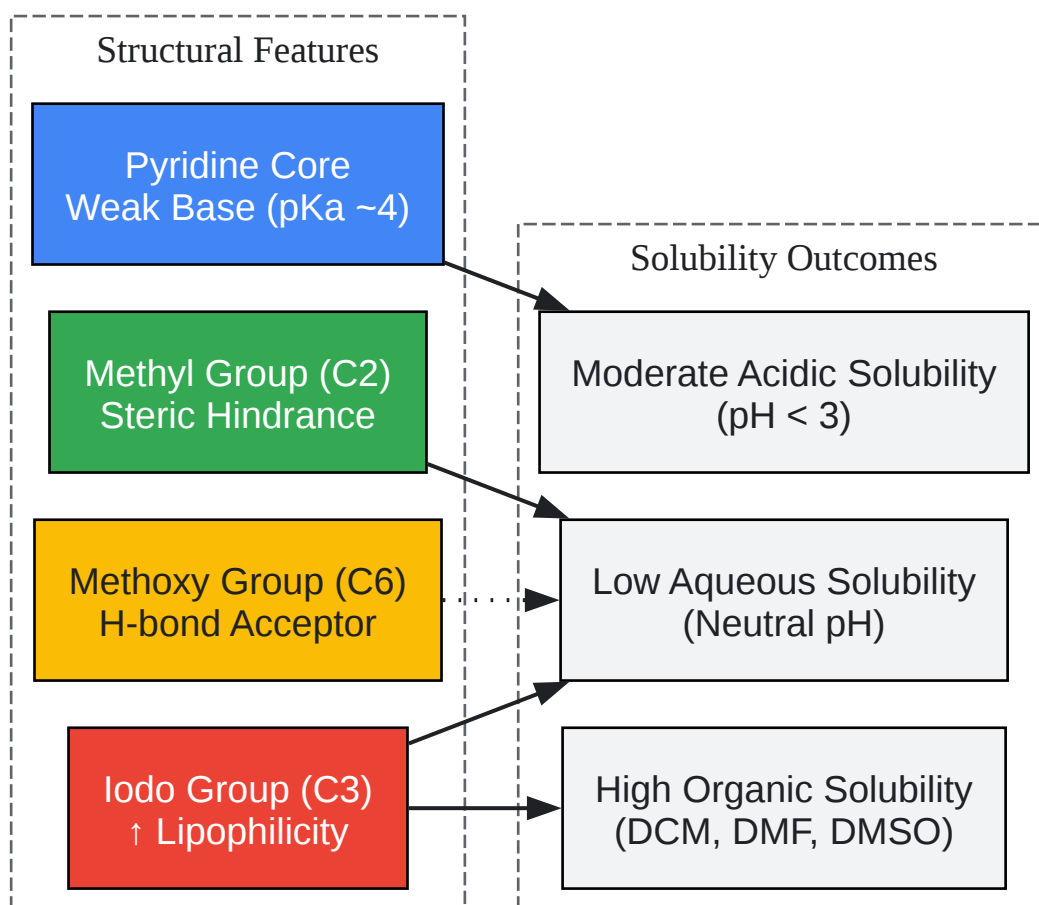
Mechanistic Structural Effects

The solubility of this molecule is governed by the competing electronic and steric effects of its functional groups:

- C3 Iodo Group:** The heavy, highly polarizable iodine atom drastically increases the molecular volume and lipophilicity (logP). According to Lipinski's foundational framework, such increases in lipophilicity inversely correlate with aqueous thermodynamic solubility[3].
- C6 Methoxy Group:** While acting as a weak hydrogen bond acceptor (which theoretically aids aqueous solubility), its electron-donating resonance into the pyridine ring is

counterbalanced by the inductive electron-withdrawing effect of the iodine.

- C2 Methyl Group: This group provides steric hindrance directly adjacent to the pyridine nitrogen. This steric bulk restricts the solvation shell around the nitrogen lone pair, slightly reducing its basicity (pKa) and limiting protonation-driven solubility at physiological pH.



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Fig 1. Mechanistic relationship between structural features and solubility outcomes.

Empirical Solubility Profile

Based on the structural analysis, **3-iodo-6-methoxy-2-methylpyridine** exhibits a classic "greasy heterocycle" profile. It is highly soluble in polar aprotic and non-polar organic solvents, but poorly soluble in neutral aqueous buffers.

Predicted Solubility Matrix

Solvent Class	Representative Solvents	Expected Solubility	Rationale
Polar Protic	Water, PBS (pH 7.4)	Very Low (< 0.1 mg/mL)	High logP and steric hindrance around the basic nitrogen prevent effective hydration[3].
Acidic Aqueous	0.1 N HCl (pH 1.2)	Moderate	Protonation of the pyridine nitrogen generates a soluble pyridinium salt, overcoming the lipophilicity of the iodo group.
Polar Aprotic	DMSO, DMF, Acetonitrile	Freely Soluble (> 50 mg/mL)	Strong dipole-dipole interactions effectively solvate the functionalized ring without requiring H-bond donation.
Non-Polar	Dichloromethane (DCM), Toluene	Freely Soluble	"Like dissolves like"; the highly polarizable iodine atom interacts favorably with non-polar and aromatic solvents.

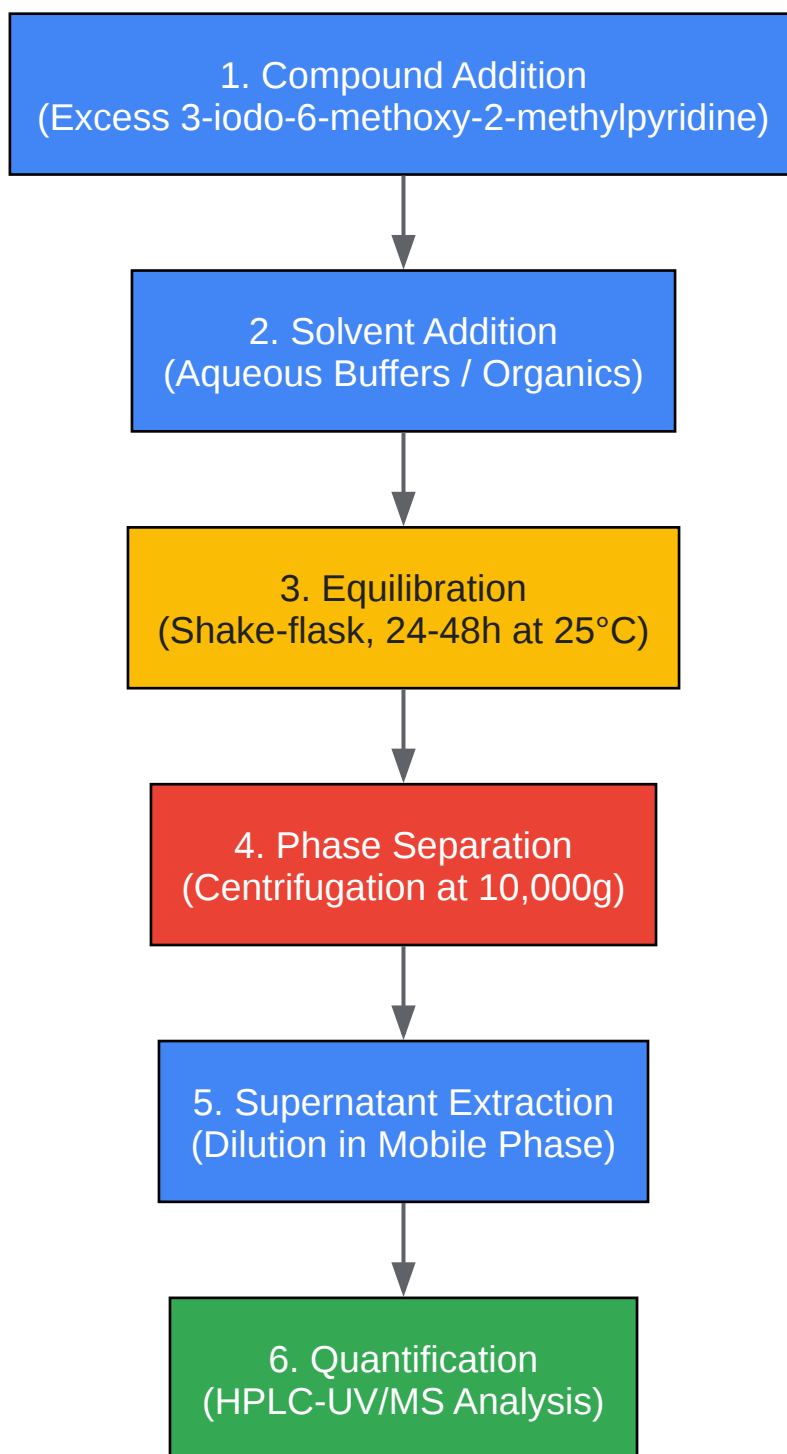
Experimental Workflow: Thermodynamic Solubility Determination

To generate robust, actionable data for biological assays or chemical scale-up, kinetic solubility (which measures the precipitation rate from a DMSO stock) is insufficient. Thermodynamic solubility must be determined to understand the true equilibrium state of the solid/liquid partitioning.

The following protocol is a self-validating system adapted from OECD Test Guideline 105 (Water Solubility), specifically utilizing the shake-flask method for compounds with expected solubilities above 10 mg/L.

Shake-Flask Methodology (Step-by-Step)

- **Preparation of Excess Solute:** Add 5-10 mg of **3-iodo-6-methoxy-2-methylpyridine** to a 1.5 mL glass HPLC vial. Causality: Glass is required because highly lipophilic halogenated compounds can adsorb onto the walls of polypropylene tubes, artificially lowering the measured concentration.
- **Solvent Addition:** Add 1.0 mL of the target solvent (e.g., pH 7.4 phosphate buffer or organic solvent).
- **Equilibration (Shaking):** Seal the vial and incubate on a thermoshaker at $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$ at 800 RPM for 24 to 48 hours. Causality: Extended shaking ensures that the thermodynamic equilibrium between the undissolved solute and the dissolved solute is fully reached, as mandated by OECD 105.
- **Phase Separation (Critical Step):** Centrifuge the samples at $10,000 \times g$ for 15 minutes. Causality: Centrifugation is prioritized over syringe filtration. The lipophilic nature of the iodo-compound makes it highly prone to non-specific binding to standard PTFE or nylon filter membranes, which would yield false-negative solubility results.
- **Supernatant Extraction:** Carefully extract 500 μL of the clear supernatant without disturbing the pellet. Dilute immediately in a compatible mobile phase (e.g., 50:50 Water:Acetonitrile) to prevent precipitation upon temperature changes.
- **Quantification:** Analyze via HPLC-UV (using a standard curve generated from a DMSO stock) at an absorption wavelength specific to the conjugated pyridine system (typically 254 nm or 280 nm).



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Fig 2. Shake-flask thermodynamic solubility workflow adapted from OECD 105.

Application in Cross-Coupling Reactions

The solubility profile of **3-iodo-6-methoxy-2-methylpyridine** directly dictates the design of synthetic workflows, particularly in Suzuki-Miyaura cross-coupling reactions.

Because the compound is highly soluble in organics but insoluble in water, traditional biphasic Suzuki conditions (e.g., Toluene/Water with Na₂CO₃) may suffer from poor mass transfer. The iodo-pyridine remains trapped in the organic phase, while the inorganic base and potentially the boronic acid reside in the aqueous phase.

Optimization Strategies:

- **Co-Solvent Systems:** Utilizing a miscible solvent system such as 1,4-Dioxane/Water or DMF/Water (typically in a 4:1 or 5:1 ratio) ensures that both the lipophilic **3-iodo-6-methoxy-2-methylpyridine** and the hydrophilic coupling partners remain in a single homogeneous phase, drastically increasing the reaction rate and catalyst turnover.
- **Phase-Transfer Catalysts (PTCs):** If a biphasic system is strictly required, the addition of a PTC like tetrabutylammonium bromide (TBAB) is necessary to shuttle the hydroxide/carbonate base into the organic layer where the highly soluble iodo-pyridine resides.

References

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- To cite this document: BenchChem. [3-Iodo-6-Methoxy-2-Methylpyridine: A Comprehensive Solubility Profile and Methodological Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6228821/docs#3-iodo-6-methoxy-2-methylpyridine-a-comprehensive-solubility-profile-and-methodological-guide\]](https://www.benchchem.com/product/b6228821/docs#3-iodo-6-methoxy-2-methylpyridine-a-comprehensive-solubility-profile-and-methodological-guide)

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